

Diethyl ethylidenemalonate safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl ethylidenemalonate

Cat. No.: B072346

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An In-depth Technical Guide to the Safe Handling of Diethyl Ethylidenemalonate

This guide provides comprehensive safety data and handling precautions for **diethyl ethylidenemalonate**, intended for researchers, scientists, and professionals in drug development. It consolidates information from various safety data sheets to ensure safe laboratory practices.

Chemical Identification and Properties

Diethyl ethylidenemalonate is an organic compound used as an intermediate in chemical synthesis[1][2].

Identifier	Value
IUPAC Name	diethyl 2-ethylidenepropanedioate
Synonyms	Diethyl 2-ethylidenemalonate, Ethyl 2-ethoxycarbonyl-2-butenate, NSC 1084[3]
CAS Number	1462-12-0
Molecular Formula	C ₉ H ₁₄ O ₄ [1][3]
Molecular Weight	186.20 g/mol
EC Number	215-965-5

Physical and Chemical Properties	Value
Physical State	Liquid[4]
Appearance	Colorless[4]
Odor	No information available[4]
Boiling Point	115-118 °C at 17 mmHg[1]
Density	1.019 g/mL at 25 °C[1]
Refractive Index	n _{20/D} 1.442[1]
Flash Point	> 110 °C (> 230 °F)[4]
Storage Temperature	Recommended 5°C[1][2]
Water Solubility	Low solubility[4]

Hazard Identification and GHS Classification

Diethyl ethylidenemalonate is classified as an irritant. The GHS classification indicates it can cause skin, eye, and respiratory irritation.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[5]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[5]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation[5]

GHS Pictogram:

- Irritant (Exclamation Mark)

Signal Word:

- Warning

Experimental Protocols and Handling Precautions

Safe Handling and Storage

Protocol for Handling:

- Engineering Controls: Work in a well-ventilated area, preferably in a fume hood[1][5][6]. Use local exhaust ventilation to control airborne concentrations[7].
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in the table below[5].
- Hygiene Practices: Avoid contact with skin, eyes, and clothing[5][8]. Do not breathe vapors or mist[5][7]. Wash hands thoroughly before breaks and after handling[5][6].
- Ignition Sources: Keep away from heat and sources of ignition.

Storage Conditions:

- Store in a cool, dry, and well-ventilated place[5][9].
- Keep containers tightly closed when not in use[5][7][10].
- Store at a recommended temperature of 5°C[1][2].
- Incompatible with strong oxidizing agents, acids, and bases[6][7][8].

Personal Protective Equipment (PPE)	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards[5][8].
Skin Protection	Handle with chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use[5]. Wear a complete suit protecting against chemicals[5].
Respiratory Protection	If risk assessment indicates a need, use an air-purifying respirator with appropriate cartridges (e.g., type ABEK) or a full-face supplied-air respirator[5][8].

Accidental Release Measures

Protocol for Spill Cleanup:

- Evacuation: Evacuate personnel to a safe area[5][6].
- Ventilation: Ensure adequate ventilation[5][6].
- Personal Protection: Wear full PPE, including respiratory protection, during cleanup[5].
- Containment: Prevent the spill from entering drains[5][10].
- Absorption: Soak up the spill with an inert absorbent material such as sand, earth, or vermiculite[5][7].
- Collection and Disposal: Collect the absorbed material into a suitable, closed container for disposal as hazardous waste[5][10].

Disposal Considerations

- Dispose of unused product and contaminated materials through a licensed disposal company[5].

- Do not allow the product to enter drains or waterways[5].
- Follow all local, regional, and national hazardous waste regulations for complete and accurate classification and disposal[4].

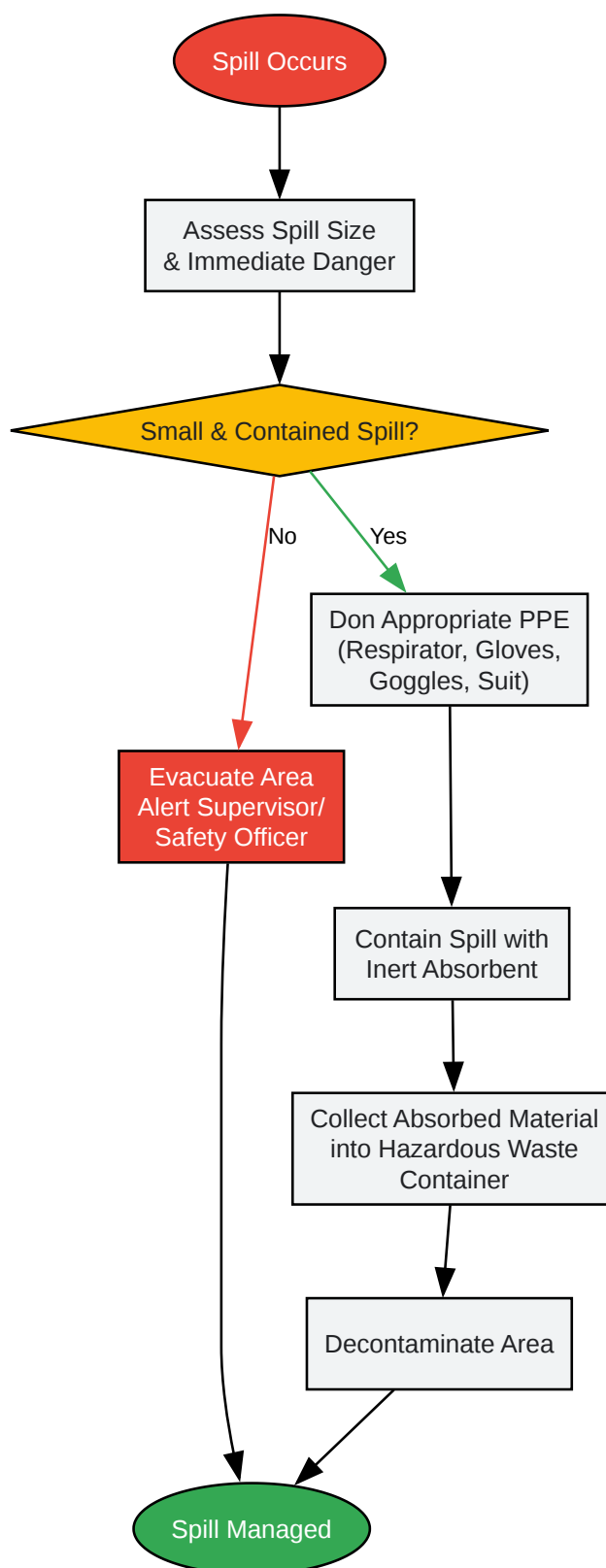
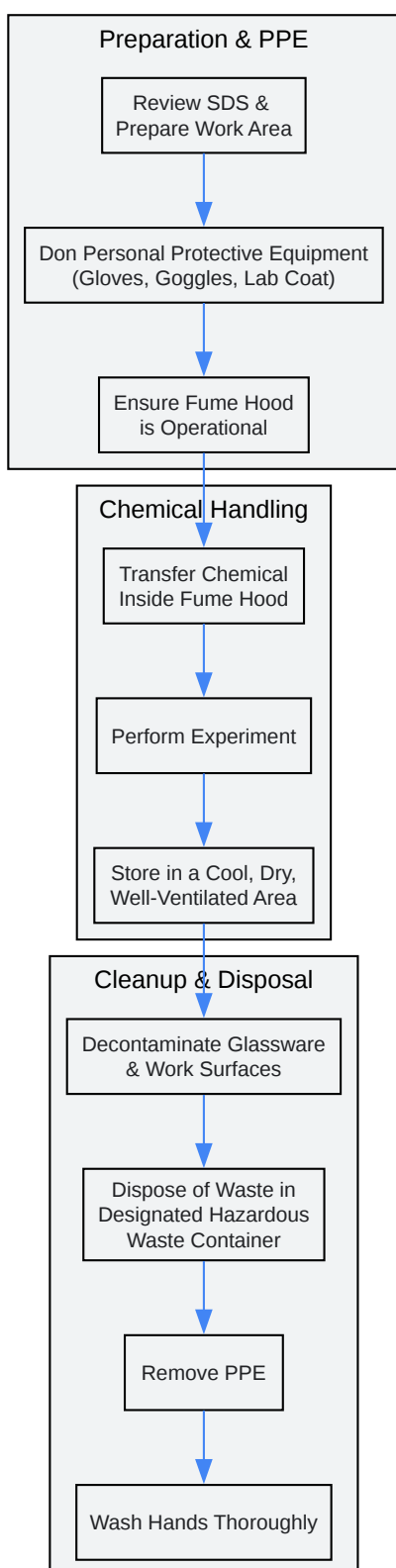
Emergency and First Aid Procedures

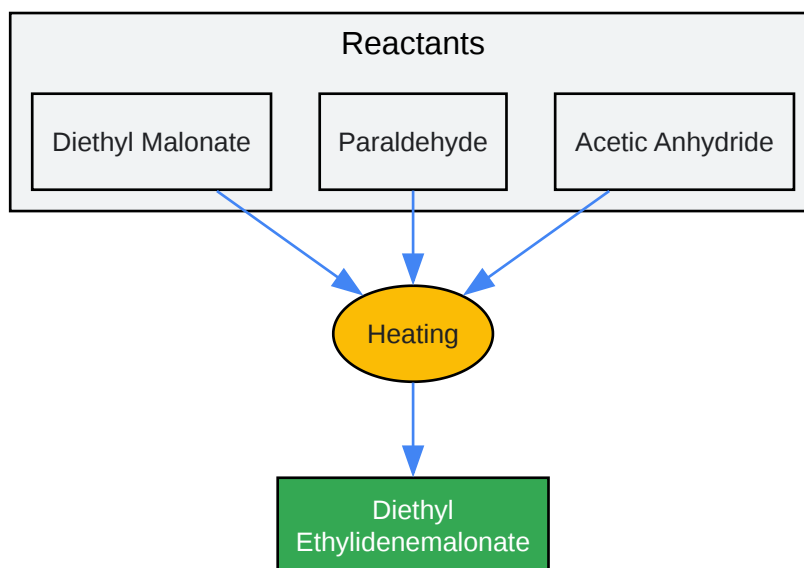
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician[5].
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician[5][6].
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Consult a physician[5].
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water. Consult a physician[5][8].

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂)[5][6][9].
- Special Hazards: Hazardous decomposition products include carbon oxides (CO, CO₂)[5][8].
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear[4][10].

Visualizations





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- To cite this document: BenchChem. [Diethyl ethylidenemalonate safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072346#diethyl-ethylidenemalonate-safety-data-sheet-and-handling-precautions]

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